

An In-depth Technical Guide to Benzyl 4-oxo-2-phenylpiperidine-1-carboxylate

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Compound of Interest

Compound Name: *Benzyl 4-oxo-2-phenylpiperidine-1-carboxylate*

Cat. No.: *B1356190*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential biological significance of **Benzyl 4-oxo-2-phenylpiperidine-1-carboxylate**. The information is curated for professionals in the fields of chemical research and drug development.

Core Chemical Properties

While extensive experimental data for **Benzyl 4-oxo-2-phenylpiperidine-1-carboxylate** is not widely available in public literature, the following table summarizes its fundamental chemical identifiers.^{[1][2][3]} Many physical properties such as melting point, boiling point, and solubility are not readily available.^{[2][3]}

Property	Value	Source
CAS Number	335266-05-2	[1][3]
Molecular Formula	C19H19NO3	[1][2][3]
Molecular Weight	309.4 g/mol	[1][2]
Purity Specification	≥95%	[1]
Physical State	Not available	[2]
Solubility	Not available	[2]
Melting Point	Not available	[2][3]
Boiling Point	Not available	[2]
Flash Point	Not available	[2][3]

Synthesis Protocol

A documented method for the synthesis of **Benzyl 4-oxo-2-phenylpiperidine-1-carboxylate** involves a conjugate addition reaction. The following protocol is based on established laboratory procedures.

Experimental Protocol: Synthesis of Benzyl 4-oxo-2-phenylpiperidine-1-carboxylate

Materials:

- Benzyl 4-oxo-3,4-dihydropyridine-1(2H)-carboxylate
- Phenylboronic acid
- [Rh(cod)₂]BF₄ (catalyst)
- Potassium hydroxide (KOH) solution (1.5 M)
- Dioxane

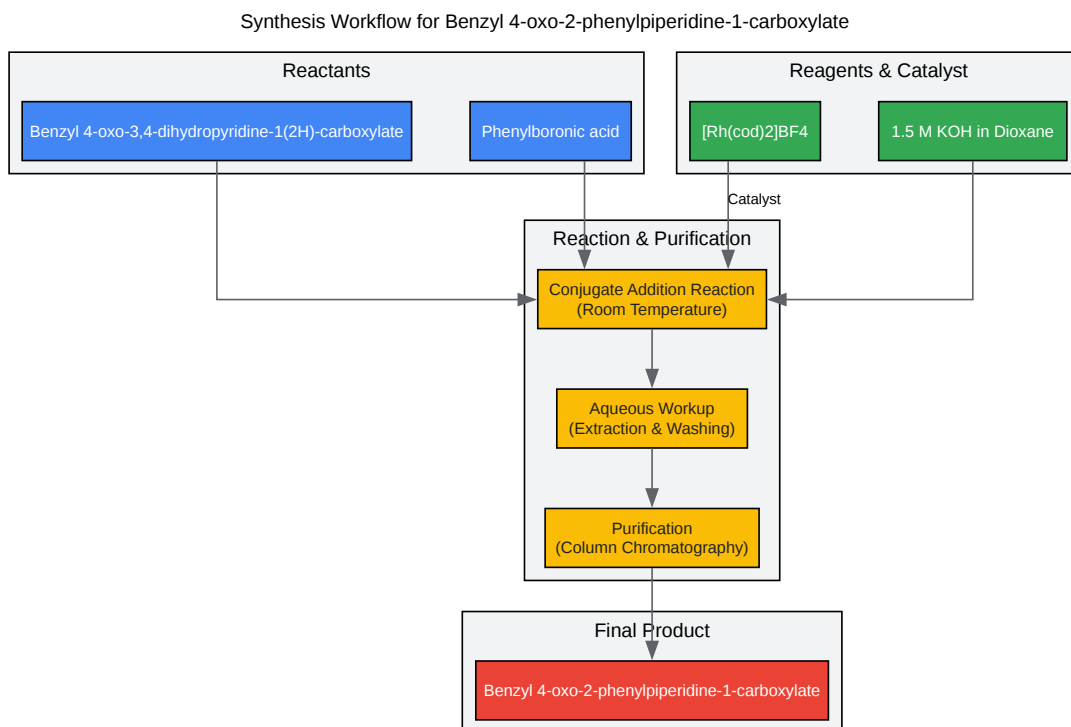
- Standard organic workup reagents (e.g., diethyl ether, saturated sodium bicarbonate solution, brine, water)
- Anhydrous magnesium sulfate or sodium sulfate for drying

Procedure:

- In a suitable reaction vessel, dissolve phenylboronic acid (1.3 equivalents) and $[\text{Rh}(\text{cod})_2]\text{BF}_4$ (0.02 equivalents) in a degassed mixture of 1.5 M potassium hydroxide solution and dioxane.
- Stir the resulting mixture at room temperature for 30 minutes.
- Add a solution of Benzyl 4-oxo-3,4-dihydropyridine-1(2H)-carboxylate (1.0 equivalent) in dioxane to the reaction mixture.
- Allow the reaction to proceed, monitoring its progress by a suitable chromatographic technique (e.g., TLC).
- Upon completion, perform an aqueous workup. Pour the reaction mixture into a saturated solution of sodium bicarbonate.
- Extract the aqueous layer with diethyl ether multiple times.
- Combine the organic layers and wash sequentially with saturated sodium bicarbonate solution, brine, and water.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent under reduced pressure to yield the crude product.
- Purify the crude product using an appropriate method, such as column chromatography, to obtain pure **Benzyl 4-oxo-2-phenylpiperidine-1-carboxylate**.

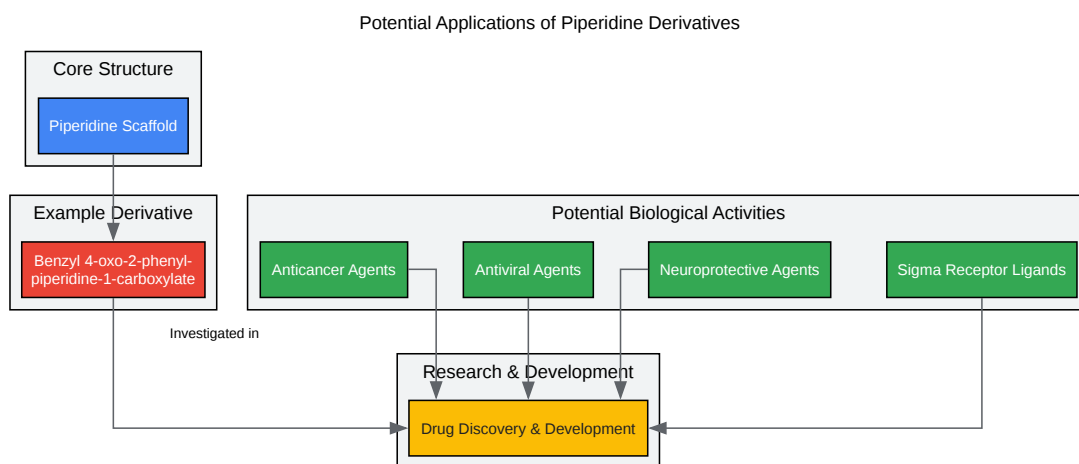
Visualized Experimental and Logical Workflows

The following diagrams illustrate the synthesis workflow and the potential logical relationships in the broader context of piperidine derivative applications.



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Synthesis Workflow



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Piperidine Derivatives in Drug Discovery

Biological Context and Potential Applications

The piperidine ring is a well-established "privileged scaffold" in medicinal chemistry, forming the core of numerous biologically active compounds.[4] While specific signaling pathway involvement for **Benzyl 4-oxo-2-phenylpiperidine-1-carboxylate** is not yet detailed in the literature, derivatives of the 2-phenyl-4-oxopiperidine class are of significant interest to researchers.

Compounds with this core structure are investigated for a range of pharmacological activities. For instance, various piperidine derivatives have been explored as anticancer, antiviral, and neuroprotective agents.[4] The structural motifs present in **Benzyl 4-oxo-2-phenylpiperidine-1-carboxylate** suggest its potential as an intermediate or a candidate molecule in the

development of novel therapeutics, particularly as ligands for targets such as sigma receptors, which are implicated in a variety of central nervous system disorders. Further research is necessary to elucidate the specific biological targets and mechanisms of action for this compound.

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